

2-Acetyl-5-methylpyridine CAS number and structure

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Compound of Interest

Compound Name: 2-Acetyl-5-methylpyridine

Cat. No.: B1317126

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Technical Guide: 2-Acetyl-5-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **2-Acetyl-5-methylpyridine**, a heterocyclic ketone of interest in medicinal chemistry and synthetic organic chemistry. This document outlines its chemical identity and structure, serving as a foundational resource for its application in research and development.

Chemical Identity and Properties

2-Acetyl-5-methylpyridine, also known by its systematic name 1-(5-methylpyridin-2-yl)ethanone, is a substituted pyridine derivative. The presence of both a methyl group and an acetyl group on the pyridine ring makes it a versatile building block for the synthesis of more complex molecules.

A comprehensive summary of its chemical identifiers is presented in the table below, facilitating accurate documentation and procurement.

Identifier	Value	Source
CAS Number	5308-63-4	[1] [2]
Molecular Formula	C ₈ H ₉ NO	[1] [2] [3] [4]
Molecular Weight	135.16 g/mol	[1]
IUPAC Name	1-(5-methylpyridin-2-yl)ethanone	
Synonyms	2-Acetyl-5-methylpyridine	[1] [2]
InChI	InChI=1S/C8H9NO/c1-6-3-4-8(7(2)10)9-5-6/h3-5H,1-2H3	[3] [4]
InChIKey	SBFBKLLKNHMBOH-UHFFFAOYSA-N	[3] [4]
SMILES	CC(=O)c1ccc(C)cn1	[3]

Chemical Structure

The molecular structure of **2-Acetyl-5-methylpyridine** consists of a pyridine ring substituted at the 2-position with an acetyl group (a carbonyl group bonded to a methyl group) and at the 5-position with a methyl group. This arrangement of functional groups influences its chemical reactivity and potential as a precursor in various synthetic pathways.

Caption: Chemical structure of **2-Acetyl-5-methylpyridine**.

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References

- 1. 5308-63-4 CAS MSDS (1-(5-METHYL-PYRIDIN-2-YL)-ETHANONE) Melting Point Boiling Point Density CAS Chemical Properties [m.chemicalbook.com]

- 2. chemimpex.com [chemimpex.com]
- 3. chemeo.com [chemeo.com]
- 4. 2-Acetyl-5-methylpyridine [webbook.nist.gov]
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